Toxicological Evaluation of Ipratropium Bromide Related Compounds

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Compound of Interest

Compound Name:	*Ipratropium Bromide Impurity E*
CAS No.:	*183626-76-8*
Cat. No.:	*B602118*

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Executive Summary

The toxicological qualification of Ipratropium Bromide (IB) impurities requires a bifurcated strategy: distinguishing between the local respiratory safety of the quaternary amine API and the potentially systemic risks of its tertiary amine degradation products. This guide provides a technical framework for evaluating USP/EP-defined related compounds, specifically focusing on the ICH M7(R2) alignment for genotoxic impurities and ICH Q3A/B for general qualification.

Central to this evaluation is the structural divergence between Ipratropium (poorly absorbed, lung-restricted) and its degradants like Apo-ipratropium (potentially reactive Michael acceptors) and N-isopropylnoratropine (systemically available tertiary amines).

Part 1: The Chemical Landscape & Structural Alerts

Ipratropium Bromide is a quaternary ammonium derivative of atropine.[1] Its efficacy relies on local M3-muscarinic receptor blockade with minimal systemic absorption.[1] However, its degradation pathways yield compounds with significantly different pharmacokinetic (PK) and toxicological profiles.

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Table 1: Key Related Compounds and Toxicological Flags

Compound	Common Name	Structural Change vs. API	Toxicological Concern (Alerts)
API	Ipratropium Bromide	N/A	Local irritation, paradoxical bronchospasm.
Related Compound A	N-isopropylnoratropine	Loss of methyl group (Tertiary Amine)	PK Shift: Increased blood-brain barrier (BBB) penetration and systemic absorption compared to IB.
Related Compound B	Tropic Acid	Hydrolysis of ester bond	Low concern; endogenous metabolite pathway.
Related Compound C	Apo-ipratropium	Dehydration of tropic acid moiety	Genotox Alert: Contains an -unsaturated ester (Michael Acceptor).[2] Potential DNA reactivity.[2][3]
Impurity F	N-isopropylnortropine	Hydrolysis + Demethylation	Tertiary amine; CNS active potential.

Part 2: Genotoxicity Assessment Strategy (ICH M7)

The most critical step in evaluating IB impurities is screening for mutagenic potential. Apo-ipratropium (Impurity C) is the primary concern due to the formation of a 2-phenylacrylic acid ester moiety (an atropoyl group), which is a structural alert for Michael addition to DNA bases.

In Silico Assessment (QSAR)

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Before wet-lab testing, all impurities must undergo a dual-system QSAR analysis (statistical-based + rule-based) as per ICH M7.

- Protocol:
  - Input: SMILES strings of Impurities A, B, C.
  - Systems: Use two complementary platforms (e.g., Derek Nexus for knowledge-based; Sarah Nexus or Leadscope for statistical).
  - Outcome:
    - Impurity A: Likely Negative (Class 5).
    - Impurity C: Likely Positive/Equivocal due to conjugated alkene (Class 3).

In Vitro Validation: The Ames Test (OECD 471)

If QSAR predicts a positive alert (as often seen with Apo-derivatives), a bacterial reverse mutation assay is mandatory to downgrade the risk from Class 3 to Class 5 (non-mutagenic).

Experimental Protocol: 5-Strain Ames Test

- Strains:S. typhimurium (TA98, TA100, TA1535, TA1537) and E. coli (WP2 uvrA).
- Metabolic Activation: Conduct assay with and without S9 fraction (rat liver homogenate).
  - Why? The liver metabolizes tertiary amines (Impurity A) differently than the lung. S9 mimics systemic metabolism.
- Dose Range: 5 concentrations (up to 5000 µ g/plate or precipitation limit).
- Criteria: A 2-fold increase in revertant colonies (TA98/100) or 3-fold (TA1535/1537) indicates mutagenicity.

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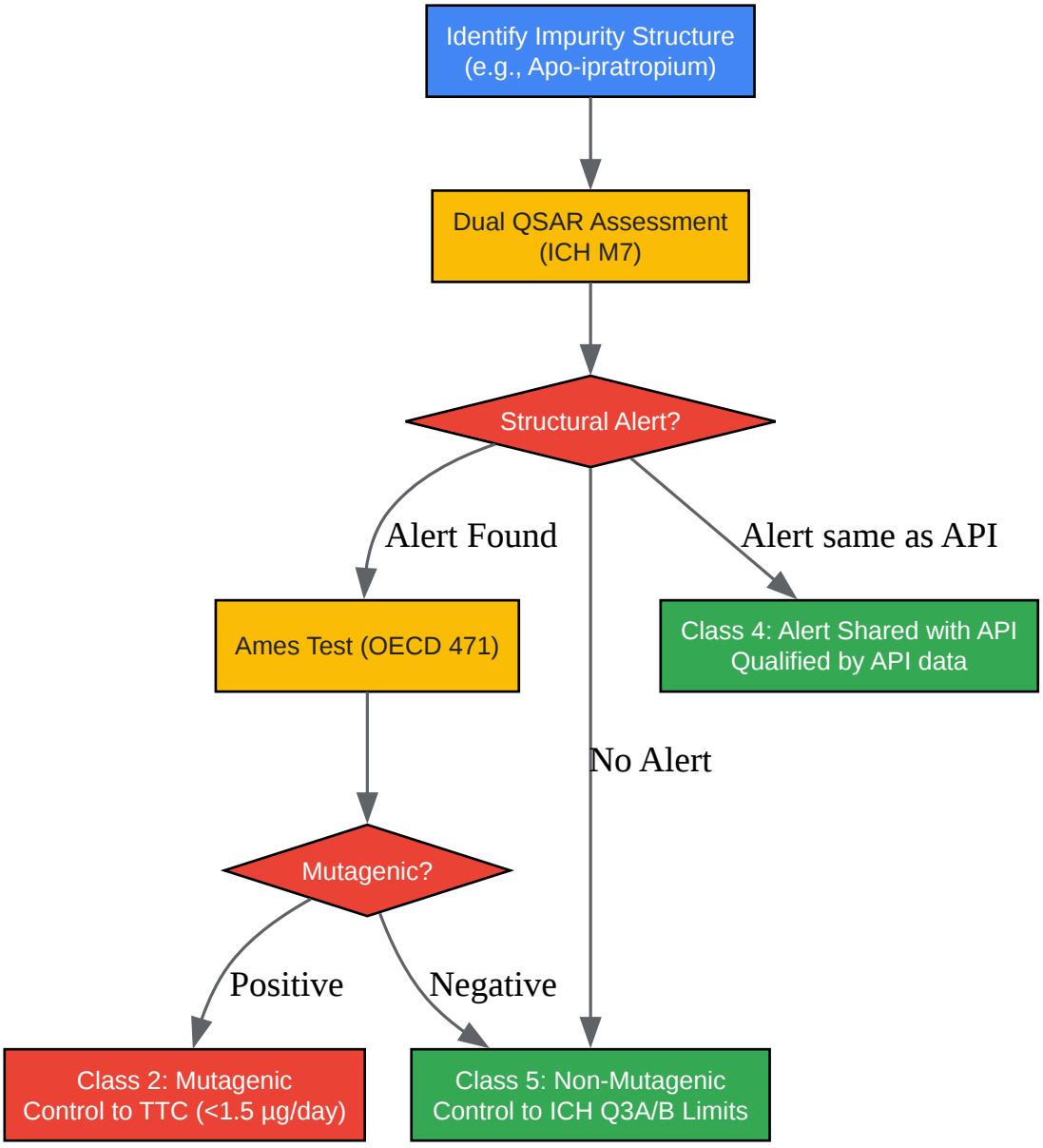
> *Critical Insight: For inhalation products, if the Ames test is positive, the impurity must be controlled to the TTC (Threshold of Toxicological Concern) of < 1.5 µ g/day (lifetime exposure), which is significantly lower than standard ICH Q3 limits.*

Part 3: Visualization of Qualification Workflows

Diagram 1: Impurity Qualification Logic (ICH M7/Q3)

This workflow dictates the decision tree for handling IB impurities based on their structural alerts and biological activity.

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Caption: Decision matrix for categorizing Ipratropium impurities. Apo-ipratropium typically follows the "Alert Found" path requiring Ames testing.

Part 4: General Toxicology & Inhalation Safety

For non-mutagenic impurities (like Related Compound A), the concern shifts to local respiratory tolerance and systemic anticholinergic toxicity.

Bridging Toxicology Studies

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Since Ipratropium is an established drug, full chronic bioassays for impurities are rarely needed. Instead, "bridging" studies are used if impurity levels exceed qualification thresholds (0.15% or 1.0 mg/day).

Protocol: 14-Day Inhalation Toxicity (Rat)

- Objective: Assess if the impurity causes more severe local irritation than the API.
- Groups:
  - Vehicle Control.
  - Ipratropium Bromide (Pure).[4][5]
  - Ipratropium Bromide "Spiked" (containing 1-5% of Impurity A or C).
- Endpoints:
  - Histopathology: Larynx, Trachea, Lung (Alveolar macrophage accumulation).
  - Bronchoalveolar Lavage (BAL): Check for inflammatory cytokines (IL-6, TNF-alpha).
- Success Criteria: The "Spiked" group must not show statistically significant worsening of respiratory irritation scores compared to the "Pure" group.

Systemic Safety (The Tertiary Amine Risk)

Impurity A (N-isopropylnoratropine) is a tertiary amine. Unlike the quaternary IB, it can cross the Blood-Brain Barrier.

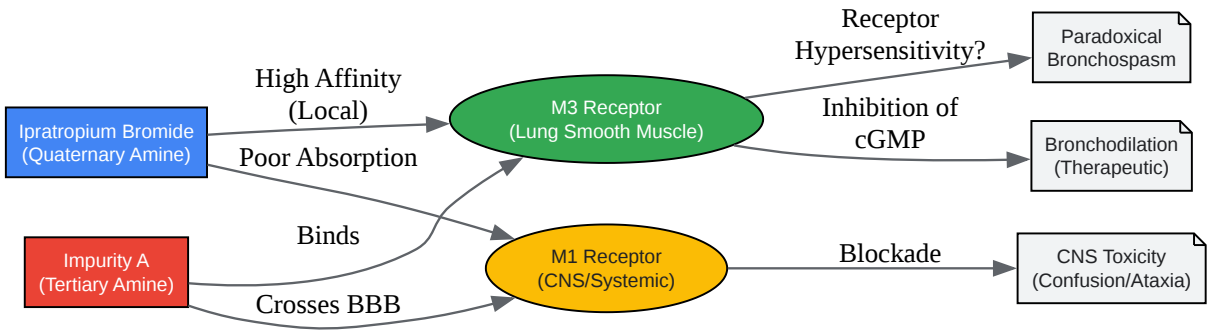
- Risk: Central anticholinergic syndrome (confusion, hallucinations).
- Evaluation: If levels are high, a safety pharmacology study (Irwin test in rats) may be required to rule out CNS effects.

Part 5: Mechanism of Action & Toxicity Pathways

Understanding the pharmacological target is essential for predicting exaggerated pharmacological effects (Type A adverse reactions).

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Diagram 2: Muscarinic Antagonism & Toxicity Pathways



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Caption: Comparative pathways of IB (Local/Therapeutic) vs. Impurity A (Systemic/Toxic). Note the tertiary amine's access to CNS M1 receptors.

Part 6: Integrated Risk Assessment (Conclusion)

To qualify Ipratropium Bromide related compounds, the following hierarchy of control is recommended:

- Apo-Ipratropium (Impurity C): Treat as a potential mutagen. Confirm absence of mutagenicity via Ames test. If negative, control as a general impurity. If positive, limit to NMT 1.5 µ g/day .
- N-isopropylnoratropine (Impurity A): Treat as a CNS-active agent. Ensure specifications keep levels below the threshold where systemic exposure becomes pharmacologically active.
- General Degradants: Control via ICH Q3B limits (typically 0.15% or 0.2%) based on the maximum daily dose (MDD) of Ipratropium.

References

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